

Application Notes and Protocols: Purification of Active PPZ2 Enzyme

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Compound of Interest

Compound Name: PPZ2

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Introduction

PPZ2 is a serine/threonine protein phosphatase found in *Saccharomyces cerevisiae* that plays a crucial role in cation homeostasis, cell wall integrity, and cell cycle progression.^{[1][2]} As a component of the PKC1-mediated signaling pathway, also known as the Cell Wall Integrity (CWI) pathway, **PPZ2** is a potential target for the development of novel antifungal agents.^{[1][3]} The study of **PPZ2**'s structure, function, and inhibition requires a reliable source of the active enzyme. This document provides a detailed protocol for the expression and purification of active, N-terminally His-tagged recombinant **PPZ2** from *E. coli*.

Data Presentation

A representative purification of His-tagged **PPZ2** from a 1-liter *E. coli* culture is summarized in the table below. The presented values are typical for a successful purification, aiming for high purity and recovery of enzymatic activity.

Purification Step	Total Protein (mg)	Total Activity (Units)	Specific Activity (Units/mg)	Yield (%)	Purification Fold
Crude Cell Lysate	350	700	2.0	100	1
Cleared Lysate	280	630	2.25	90	1.1
Ni-NTA Affinity Chromatography	5	420	84.0	60	42
Size-Exclusion Chromatography	3.5	350	100.0	50	50

One unit of **PPZ2** activity is defined as the amount of enzyme that hydrolyzes 1 nmole of p-nitrophenyl phosphate (pNPP) per minute at 30°C.[\[4\]](#)

Experimental Protocols

This protocol describes the expression and purification of N-terminally 6xHis-tagged **PPZ2** in E. coli BL21(DE3) cells.

Expression of Recombinant **PPZ2**

- Transform E. coli BL21(DE3) cells with a pET-based expression vector containing the **PPZ2** gene fused to an N-terminal 6xHis tag.
- Inoculate a single colony into 50 mL of LB medium containing the appropriate antibiotic and grow overnight at 37°C with shaking.
- Inoculate 1 L of LB medium (with antibiotic) with the overnight culture and grow at 37°C with shaking until the OD600 reaches 0.6-0.8.

- Induce protein expression by adding IPTG to a final concentration of 0.5 mM.
- Continue to incubate the culture for 16-18 hours at 18°C with shaking.
- Harvest the cells by centrifugation at 5,000 x g for 15 minutes at 4°C.
- The cell pellet can be stored at -80°C or used immediately for purification.

Cell Lysis

- Resuspend the cell pellet in 30 mL of ice-cold Lysis Buffer (50 mM NaH₂PO₄, 300 mM NaCl, 10 mM imidazole, pH 8.0).
- Add lysozyme to a final concentration of 1 mg/mL and incubate on ice for 30 minutes.
- Sonicate the cell suspension on ice using a probe sonicator. Perform 6 cycles of 30-second bursts with 30-second cooling intervals.
- Clarify the lysate by centrifugation at 20,000 x g for 30 minutes at 4°C.
- Collect the supernatant (cleared lysate) containing the soluble His-tagged **PPZ2**.

Nickel-Affinity Chromatography (Native Conditions)

- Equilibrate a 5 mL Ni-NTA agarose column with 10 column volumes of Lysis Buffer.
- Load the cleared lysate onto the equilibrated column at a flow rate of 1 mL/min.
- Wash the column with 10 column volumes of Wash Buffer (50 mM NaH₂PO₄, 300 mM NaCl, 20 mM imidazole, pH 8.0) to remove non-specifically bound proteins.[\[5\]](#)
- Elute the His-tagged **PPZ2** with 5 column volumes of Elution Buffer (50 mM NaH₂PO₄, 300 mM NaCl, 250 mM imidazole, pH 8.0).[\[5\]](#)
- Collect 1 mL fractions and monitor the protein concentration by measuring the absorbance at 280 nm.
- Analyze the fractions containing the eluted protein by SDS-PAGE to assess purity.

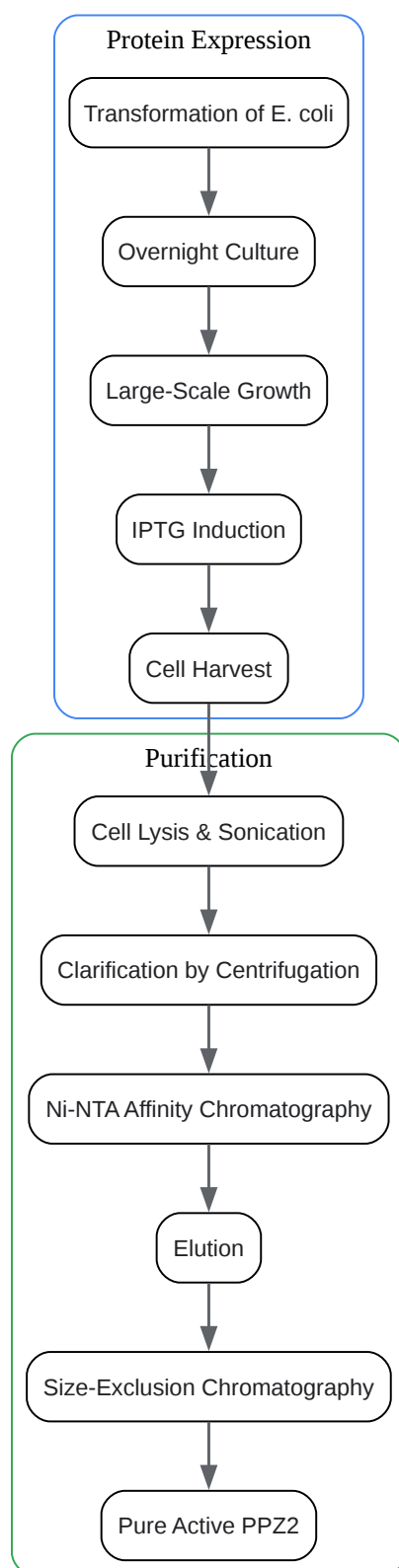
Size-Exclusion Chromatography (Optional Polishing Step)

- Pool the fractions from the Ni-NTA chromatography that contain the purified **PPZ2**.
- Concentrate the pooled fractions to a volume of 2-3 mL using a centrifugal filter unit (e.g., Amicon Ultra, 10 kDa MWCO).
- Equilibrate a size-exclusion chromatography column (e.g., Superdex 200) with SEC Buffer (20 mM HEPES pH 7.5, 150 mM NaCl, 1 mM DTT).
- Load the concentrated protein sample onto the column.
- Elute the protein with SEC Buffer at an appropriate flow rate.
- Collect fractions and analyze by SDS-PAGE. Pool the fractions containing pure **PPZ2**.

Protein Storage

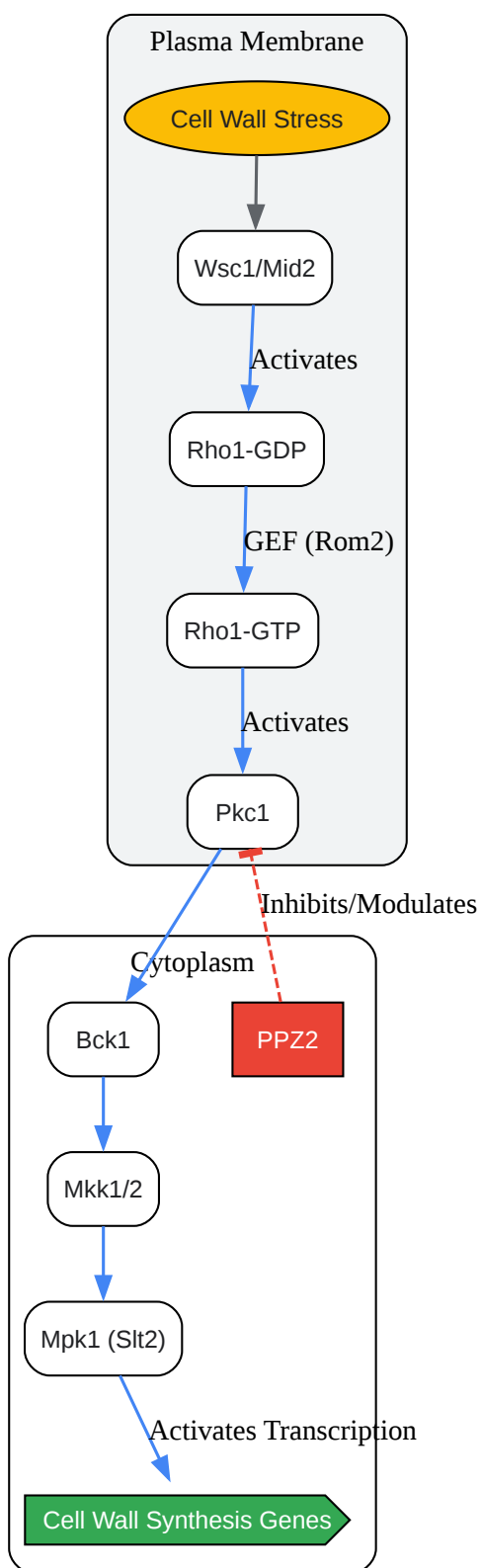
- Determine the final protein concentration.
- Aliquot the purified **PPZ2**, flash-freeze in liquid nitrogen, and store at -80°C. Avoid repeated freeze-thaw cycles.

Visualizations



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Figure 1. Experimental workflow for the purification of active **PP22**.



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Figure 2. The Cell Wall Integrity (CWI) signaling pathway in yeast.

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